

Commercial Availability and Technical Applications of Apremilast-d3 for Research Professionals

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Compound of Interest

Compound Name: Apremilast-d3

Cat. No.: B15559288

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Apremilast is an orally available small molecule inhibitor of phosphodiesterase 4 (PDE4), an enzyme crucial in the inflammatory cascade. By inhibiting PDE4, apremilast increases intracellular levels of cyclic adenosine monophosphate (cAMP), which in turn modulates the expression of various pro-inflammatory and anti-inflammatory cytokines.^{[1][2][3]} Its therapeutic efficacy in the treatment of psoriasis and psoriatic arthritis has established it as a significant immunomodulatory agent. For researchers investigating the pharmacokinetics, metabolism, and mechanism of action of apremilast, the deuterated analog, **Apremilast-d3**, serves as an invaluable tool, primarily as an internal standard in mass spectrometry-based bioanalytical assays. This technical guide provides a comprehensive overview of the commercial availability of **Apremilast-d3** for research purposes, its core mechanism of action, and detailed protocols for its application in relevant in vitro assays.

Commercial Availability of Apremilast-d3

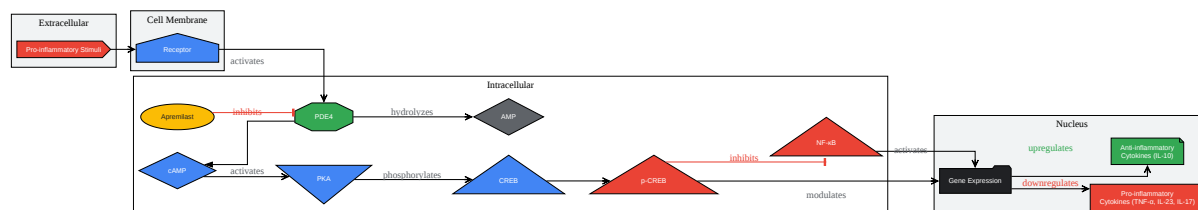
Apremilast-d3 is available from several specialized chemical suppliers that provide reference standards and isotopically labeled compounds for research and development. The following table summarizes the key information from prominent vendors.

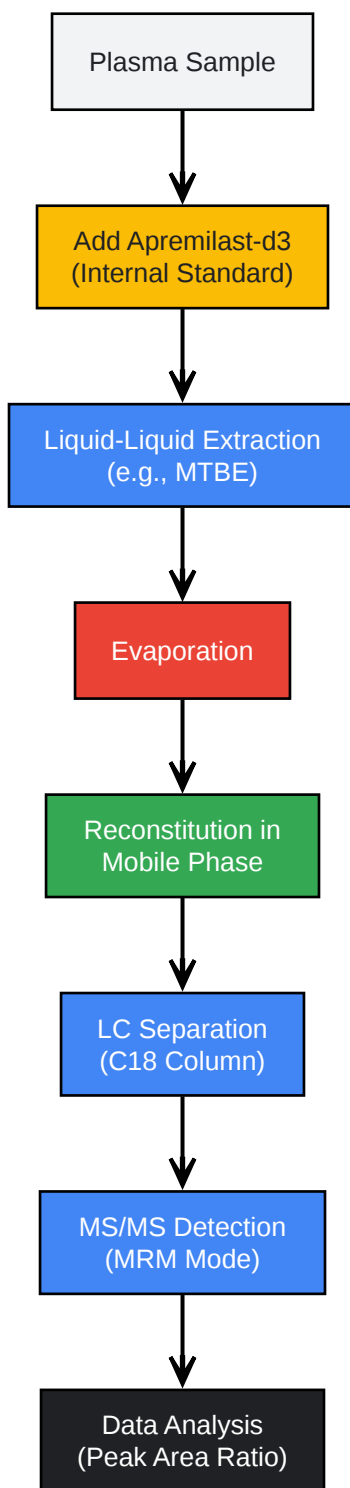
Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
Clearsynth	CS-O-38388	1386387-95-6	C ₂₂ H ₂₁ D ₃ N ₂ O ₇ S	463.52	>98%	1 mg, 2.5 mg, 5 mg, 10 mg, 25 mg, 50 mg
Daicel Pharma Standards	DCTI-A-047	N/A	C ₂₂ H ₂₁ D ₃ N ₂ O ₇ S	463.52	High Purity (CoA provided)	Inquire
MedChem Express	HY-13017S2	1386387-95-6	C ₂₂ H ₂₁ D ₃ N ₂ O ₇ S	463.52	>98%	Inquire
Hexonsynth	HXO-38388	N/A	C ₂₂ H ₂₁ D ₃ N ₂ O ₇ S	463.52	High Purity	Inquire

Note: The availability and catalog information may be subject to change. It is recommended to visit the supplier's website for the most current information. A Certificate of Analysis (CoA) is typically available upon request and provides detailed information on the compound's identity and purity, often including data from ¹H NMR, mass spectrometry, and HPLC analysis.[\[4\]](#)[\[5\]](#)

Mechanism of Action: The PDE4 Signaling Pathway

Apremilast exerts its anti-inflammatory effects by specifically inhibiting phosphodiesterase 4 (PDE4). PDE4 is the predominant enzyme responsible for the hydrolysis and degradation of cyclic adenosine monophosphate (cAMP) in immune cells. The inhibition of PDE4 leads to an accumulation of intracellular cAMP.[\[1\]](#)[\[2\]](#)[\[3\]](#) This increase in cAMP levels activates Protein Kinase A (PKA), which in turn phosphorylates and activates the transcription factor cAMP Response Element-Binding protein (CREB).[\[1\]](#)[\[6\]](#)[\[7\]](#) Activated CREB translocates to the nucleus and modulates gene expression, leading to the downregulation of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF-α), Interleukin-23 (IL-23), and IL-17, and the upregulation of the anti-inflammatory cytokine IL-10.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)





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References

- 1. pharmacyfreak.com [pharmacyfreak.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Apremilast: A Phosphodiesterase 4 Inhibitor for the Treatment of Psoriatic Arthritis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Apremilast Impurities Manufacturers & Suppliers - Daicel Pharma Standards [daicelpharmastandards.com]
- 5. clearsynth.com [clearsynth.com]
- 6. The effect of Apremilast on signal transduction and IL-10 production in CD39high regulatory B cells in patients with psoriatic arthritis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Inhibition of PDE4 by apremilast attenuates skin fibrosis through directly suppressing activation of M1 and T cells - PMC [pmc.ncbi.nlm.nih.gov]
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